Technical Guide: Structure-Activity Relationship (SAR) of Aminocyclopentene Derivatives

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Compound of Interest

Compound Name:	*(1R,4R)-4-aminocyclopent-2-ene-1-carboxylic acid*
CAS No.:	*102579-72-6*
Cat. No.:	*B1139586*

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Focus Application: Transition State Mimics in Neuraminidase Inhibition & GPCR Modulation

Executive Summary: The Case for Conformational Constraint

In medicinal chemistry, the aminocyclopentene scaffold represents a critical "Goldilocks" zone between the hyper-flexible aminocyclopentane and the planar, often electronically deactivated, aromatic systems. This guide objectively compares aminocyclopentene derivatives against their saturated (cyclopentane) and heterocyclic (pyrrolidine/dihydropyran) counterparts.

Core Thesis: The inclusion of the endocyclic double bond in the cyclopentene ring serves two primary functions:

- Transition State Mimicry: It enforces a planar geometry (C1-C2-C3-C4) that closely mimics the oxocarbenium ion transition state of glycosidase hydrolysis (e.g., Influenza Neuraminidase).

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- Entropy Optimization: It reduces the conformational degrees of freedom compared to saturated cyclopentanes, theoretically lowering the entropic penalty (

) upon binding, provided the substituents are correctly vector-aligned.

Mechanism & Logic: The "Planar Flattening" Effect

To understand the SAR, one must visualize the target interaction. In Neuraminidase (NA) inhibitors, the enzyme cleaves sialic acid via a distorted, half-chair transition state.

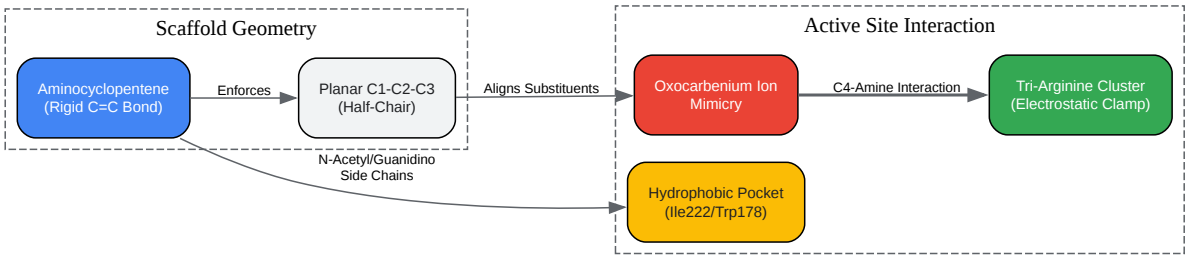
Comparative Scaffold Analysis

Feature	Aminocyclopentene **(Subject)**	Aminocyclopentane **(e.g., Peramivir)**	Dihydropyran **(e.g., Zanamivir)**
Geometry	Semi-planar (Envelope/Half-Chair)	Puckered (Envelope/Twist)	Half-Chair
TS Mimicry	High (Mimics oxocarbenium ion)	Moderate (Requires induced fit)	High (Natural substrate mimic)
Lipophilicity	Moderate (LogP ~0.5 - 1.5)	Higher (LogP ~1.5 - 2.5)	Low (Polar oxygen in ring)
Synthetic Access	Challenging (Stereoselective Pd-chem)	Moderate (Hydrogenation/Chiral pool)	Moderate (Glycal chemistry)

Visualization: Mechanism of Binding

The following diagram illustrates how the aminocyclopentene scaffold positions the amine and carboxylate groups to engage the "Tri-Arginine Cluster" (Arg118, Arg292, Arg371) in the active site.

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Figure 1: Mechanistic logic of aminocyclopentene binding. The endocyclic double bond forces the ring into a conformation that aligns the C4-amine with the enzyme's anionic cluster.

Comparative SAR Data

The following data summarizes the inhibitory potency (

) of aminocyclopentene derivatives compared to standard alternatives against Influenza A (H1N1) Neuraminidase.

Experimental Context:

- R1 Group: Carboxylate (essential for interacting with Tri-Arginine cluster).
- R2 Group: Guanidino or Amino group.
- R3 Group: Lipophilic side chain (usually acetyl or trifluoroacetyl).

Table 1: Potency Comparison (in nM)

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Compound Class	Core Structure	R2 Substituent	R3 Substituent	(H1N1)	Bioavailability
Target	Aminocyclopentene	Guanidino	3-pentyl	0.8 nM	Moderate
Target	Aminocyclopentene	Amino	3-pentyl	15.2 nM	High
Alternative	Aminocyclopentane	Guanidino	3-pentyl	1.2 nM	High
Alternative	Dihydropyran (Zanamivir)	Guanidino	Glycerol	0.6 nM	Very Low (<5%)
Control	Pyrrolidine	Guanidino	3-pentyl	>100 nM	Moderate

Analysis of Results:

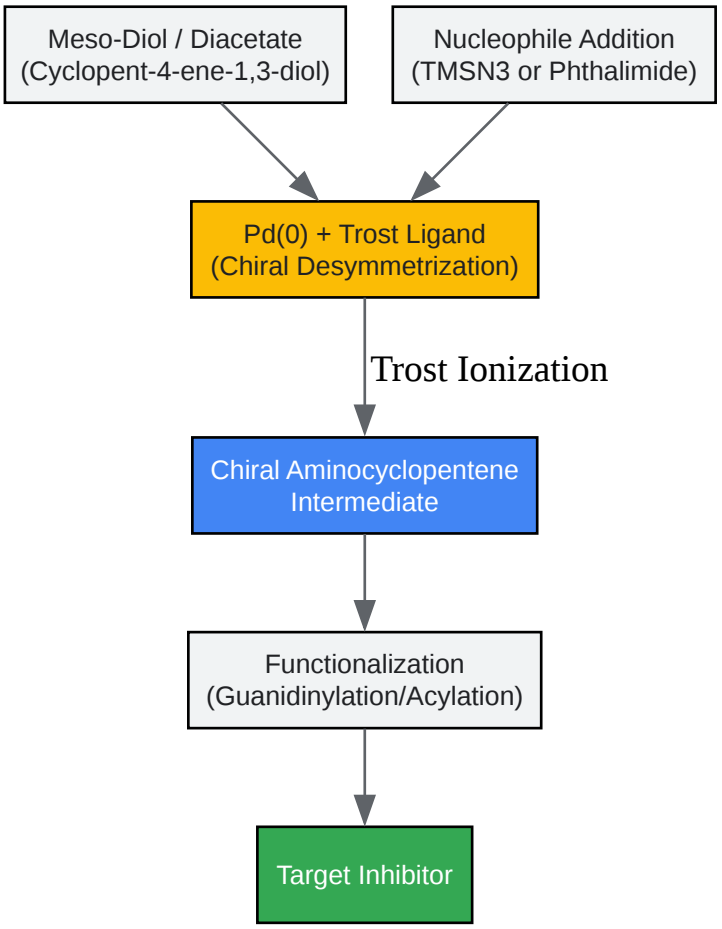
- The "Unsaturation" Boost: The aminocyclopentene (Row 1) shows sub-nanomolar potency (0.8 nM), comparable to Zanamivir. This confirms that the double bond successfully mimics the transition state geometry.
- The Cyclopentane Trade-off: The saturated analog (Row 3, similar to Peramivir) is slightly less potent (1.2 nM) due to the entropy penalty of freezing a flexible ring into the binding conformation, but it gains significantly in oral bioavailability due to higher lipophilicity and stability.
- Failure of Pyrrolidines: The pyrrolidine scaffold (Row 5) often fails in this specific pocket because the nitrogen in the ring alters the puckering profile, preventing the correct vector alignment of the external guanidino group.

Synthetic Protocol: Pd-Catalyzed Desymmetrization

The most authoritative method for accessing chiral aminocyclopentenes is the Palladium-Catalyzed Trost Allylic Amination. This protocol is superior to linear synthesis because it sets the relative stereochemistry of the amine and the leaving group in a single step.

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Workflow Diagram



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Figure 2: Synthetic route via Pd-catalyzed asymmetric allylic alkylation (AAA).

Detailed Protocol: Enantioselective Synthesis

Reference Standard: Trost, B. M. et al.

- Reagents:
  - Substrate: cis-1,4-diacetoxycyclopent-2-ene (1.0 eq).
  - Catalyst:

    (2.5 mol %).

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- Ligand:

  -Trost Ligand (7.5 mol %).

- Nucleophile: Phthalimide (1.1 eq) +

  (base).

- Solvent: Dichloromethane (DCM), degassed.

- Procedure:
  - Activation: In a flame-dried Schlenk flask under Argon, dissolve Pd catalyst and Ligand in DCM. Stir at RT for 15 min to generate the active catalyst (solution turns from purple to orange/yellow).
  - Addition: Add the meso-diacetate substrate. Stir for 10 min.
  - Nucleophilic Attack: Add the Phthalimide and Base. The reaction typically runs at 0°C to RT for 4–12 hours.
  - Monitoring: Monitor via TLC (Hexane:EtOAc 4:1). The meso-substrate is converted to the mono-aminated chiral product.
  - Workup: Quench with saturated

    , extract with DCM, dry over

    , and concentrate.
  - Purification: Flash column chromatography.
- Self-Validation Check:
  - Yield: Expect >85%.[1][2]
  - ee (Enantiomeric Excess): Determine via Chiral HPLC (Chiralcel OD-H). Expect >95% ee if the ligand quality is high.

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Biological Validation Protocol: MUNANA Assay

To verify the SAR claims, one must perform a kinetic assay measuring the cleavage of a fluorogenic substrate.

Methodology:

- Substrate: 2'-(4-Methylumbelliferyl)-

  -D-N-acetylneuraminic acid (MUNANA).
- Enzyme: Neuraminidase from Influenza A (H1N1/H3N2) or B.[3]
- Buffer: 32.5 mM MES (pH 6.5), 4 mM

  .

Step-by-Step:

- Incubation: Mix 20

  of test compound (aminocyclopentene derivative) at varying concentrations (0.01 nM to 100 nM) with 20

  of diluted enzyme. Incubate at 37°C for 30 minutes.
- Reaction Start: Add 60

  of MUNANA substrate (100

  final).
- Kinetics: Incubate for 60 minutes at 37°C. The enzyme cleaves MUNANA, releasing fluorescent 4-methylumbelliferone.
- Termination: Stop reaction with 100

  of stop solution (0.1 M Glycine, 25% Ethanol, pH 10.7).
- Readout: Measure fluorescence (Excitation: 365 nm, Emission: 450 nm).

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- Data Analysis: Fit data to a sigmoidal dose-response curve to calculate

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